

Technical Support Center: 1,2-Dilauroyl-3-myristoyl-rac-glycerol

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Compound of Interest

Compound Name: 1,2-Dilauroyl-3-myristoyl-rac-glycerol

Cat. No.: B1608570

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and stability of **1,2-Dilauroyl-3-myristoyl-rac-glycerol**.

Frequently Asked Questions (FAQs)

Q1: What is **1,2-Dilauroyl-3-myristoyl-rac-glycerol**?

A1: **1,2-Dilauroyl-3-myristoyl-rac-glycerol** is a triacylglycerol, a type of lipid. It consists of a glycerol backbone with two lauric acid molecules at the sn-1 and sn-2 positions and one myristic acid molecule at the sn-3 position.^[1] It is a crystalline solid at room temperature.^{[1][2]}

Q2: What are the recommended storage conditions for this compound?

A2: It is recommended to store **1,2-Dilauroyl-3-myristoyl-rac-glycerol** at -20°C.^{[1][2]} The product is typically shipped on wet ice.^[1]

Q3: What is the long-term stability of **1,2-Dilauroyl-3-myristoyl-rac-glycerol**?

A3: When stored at the recommended temperature of -20°C, the compound is stable for at least four years.^[1]

Q4: In what solvents is **1,2-Dilauroyl-3-myristoyl-rac-glycerol** soluble?

A4: This compound is soluble in chloroform at a concentration of 10 mg/ml.[1][2]

Q5: What are the primary safety precautions when handling this compound?

A5: According to the Safety Data Sheet (SDS), **1,2-Dilauroyl-3-myristoyl-rac-glycerol** is not classified as a hazardous substance.[3] However, it is always recommended to follow good laboratory practices, including wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses.[4][5] The product is intended for research use only and not for human or veterinary use.[3]

Troubleshooting Guide

Q1: I observe discoloration or a change in the physical appearance of the crystalline solid. What could be the cause?

A1: Discoloration or changes in appearance can be indicative of degradation. This may be caused by improper storage conditions, such as exposure to elevated temperatures, light, or reactive chemicals. It is crucial to ensure the compound is stored at -20°C in a tightly sealed container.[1][3]

Q2: My analytical results (e.g., by HPLC or GC) show unexpected peaks. What might be the problem?

A2: The appearance of unexpected peaks can suggest the presence of impurities or degradation products. Potential causes include:

- Hydrolysis: The ester bonds can hydrolyze to form free fatty acids (lauric and myristic acid) and di- or monoglycerides.
- Oxidation: Although less likely with saturated fatty acids, oxidation can occur if the sample is exposed to air and light for extended periods, especially at higher temperatures.
- Contamination: The sample may have been contaminated during handling.

It is advisable to run a fresh standard to confirm the identity of the main peak and characterize the impurities, potentially by mass spectrometry.

Q3: The compound is not dissolving completely in chloroform at the specified concentration.

What should I do?

A3: If you encounter solubility issues, consider the following:

- Purity: Verify the purity of your solvent, as contaminants can affect solubility.
- Temperature: Gently warming the solution may aid dissolution. However, avoid excessive heat to prevent degradation.
- Sonication: Using an ultrasonic bath can help to break up clumps and facilitate dissolution. If the problem persists, the compound itself may have degraded or absorbed moisture, which could affect its solubility.

Data Presentation

Table 1: Chemical and Physical Properties of **1,2-Dilauroyl-3-myristoyl-rac-glycerol**

Property	Value
CAS Number	60175-30-6 [1] [2] [3]
Synonyms	1,2-Laurin-3-Myristin, TG(12:0/12:0/14:0) [1] [2] [3]
Molecular Formula	C41H78O6 [1] [2]
Formula Weight	667.1 g/mol [1] [2]
Purity	≥95% [1] [2]
Formulation	Crystalline solid [1] [2]
Solubility	Chloroform (10 mg/ml) [1] [2]

Table 2: Recommended Storage and Handling

Parameter	Recommendation
Storage Temperature	-20°C [1] [2]
Shipping Condition	Wet ice [1]
Long-term Stability	≥ 4 years at -20°C [1]
Handling	Use in a well-ventilated area. Wear appropriate PPE. [4] [5]

Experimental Protocols

Protocol: Assessing the Stability of **1,2-Dilauroyl-3-myristoyl-rac-glycerol**

This protocol outlines a general method for evaluating the stability of **1,2-Dilauroyl-3-myristoyl-rac-glycerol** under various conditions.

Objective: To determine the rate of degradation and identify potential degradation products under specific stress conditions (e.g., elevated temperature, humidity, light exposure).

Materials and Equipment:

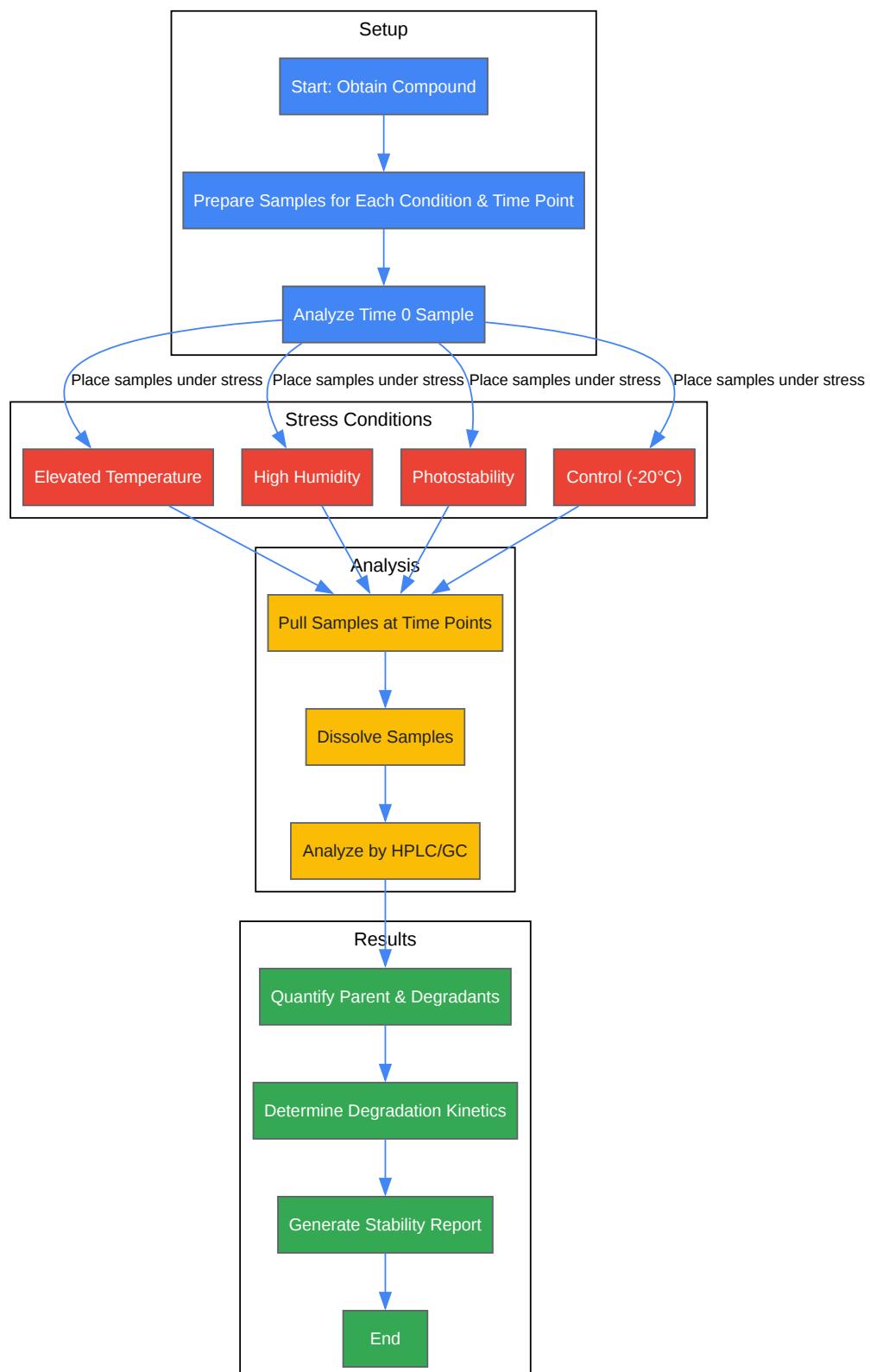
- **1,2-Dilauroyl-3-myristoyl-rac-glycerol**
- High-purity solvents (e.g., chloroform, hexane, isopropanol)
- Temperature and humidity-controlled stability chambers
- Photostability chamber
- Analytical balance
- Volumetric flasks and pipettes
- HPLC or GC system with a suitable detector (e.g., ELSD, MS, or FID)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Vials for sample storage

Methodology:

- Sample Preparation:
 - Accurately weigh samples of **1,2-Dilauroyl-3-myristoyl-rac-glycerol** into separate vials for each time point and condition.
 - Prepare a stock solution in a suitable solvent (e.g., chloroform) for initial analysis (Time 0).
- Stress Conditions:
 - Thermal Stability: Place samples in stability chambers at elevated temperatures (e.g., 40°C, 60°C).
 - Humidity: Place samples in a stability chamber with controlled humidity (e.g., 75% RH).
 - Photostability: Expose samples to a controlled light source as per ICH Q1B guidelines.
 - Control: Store a set of samples at the recommended -20°C as a control.
- Time Points:
 - Pull samples at predetermined intervals (e.g., 0, 1, 3, 6, and 12 months).
- Analytical Method:
 - At each time point, dissolve the samples in the appropriate solvent.
 - Analyze the samples using a validated chromatographic method (e.g., reverse-phase HPLC or high-temperature GC) to separate the parent compound from any degradation products.[7][9]
 - Quantify the amount of **1,2-Dilauroyl-3-myristoyl-rac-glycerol** remaining and any major degradation products.
- Data Analysis:

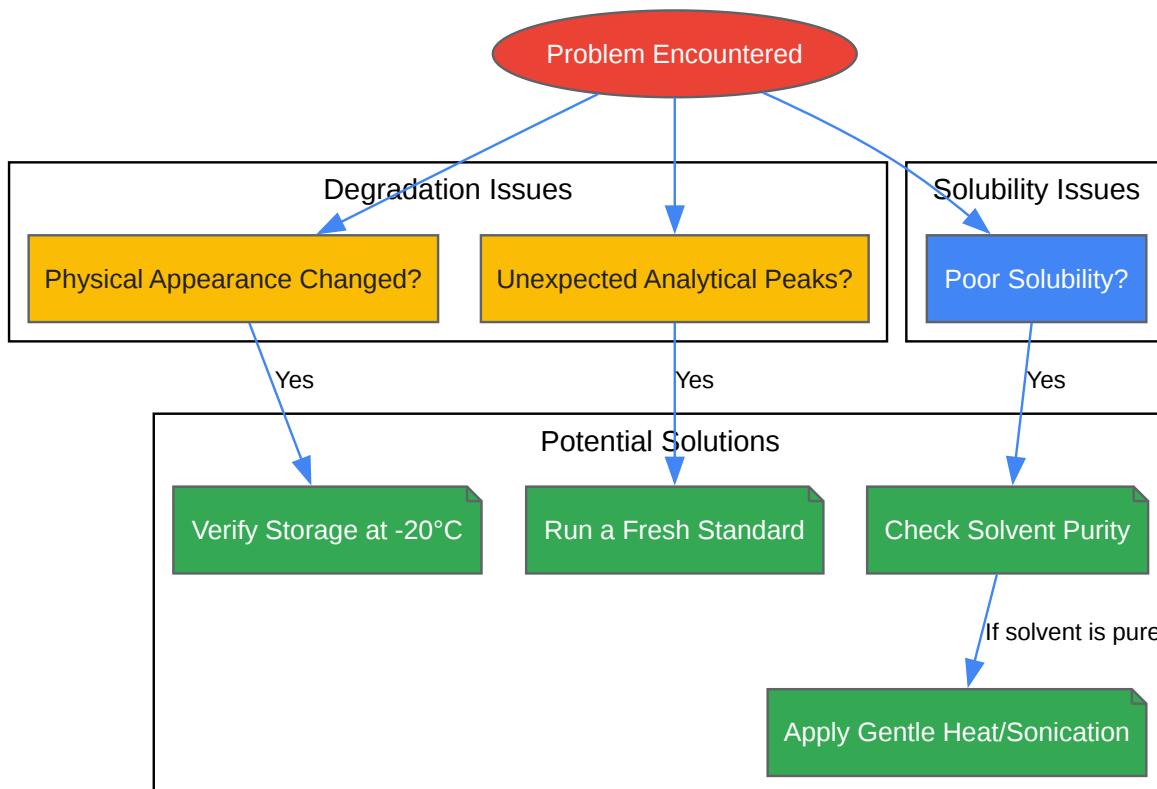
- Calculate the percentage of the parent compound remaining at each time point for each condition.
- Plot the percentage remaining versus time to determine the degradation kinetics.
- Identify and quantify any significant degradation products.

Mandatory Visualization



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Caption: Workflow for a typical stability study of **1,2-Dilauroyl-3-myristoyl-rac-glycerol**.



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Caption: A troubleshooting decision tree for common issues with **1,2-Dilauroyl-3-myristoyl-rac-glycerol**.

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